

Application Notes and Protocols for NMR Spectroscopy of Ganciclovir Mono-O-Acetate

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Compound of Interest

Compound Name: *Ganciclovir mono-O-acetate*

Cat. No.: *B022593*

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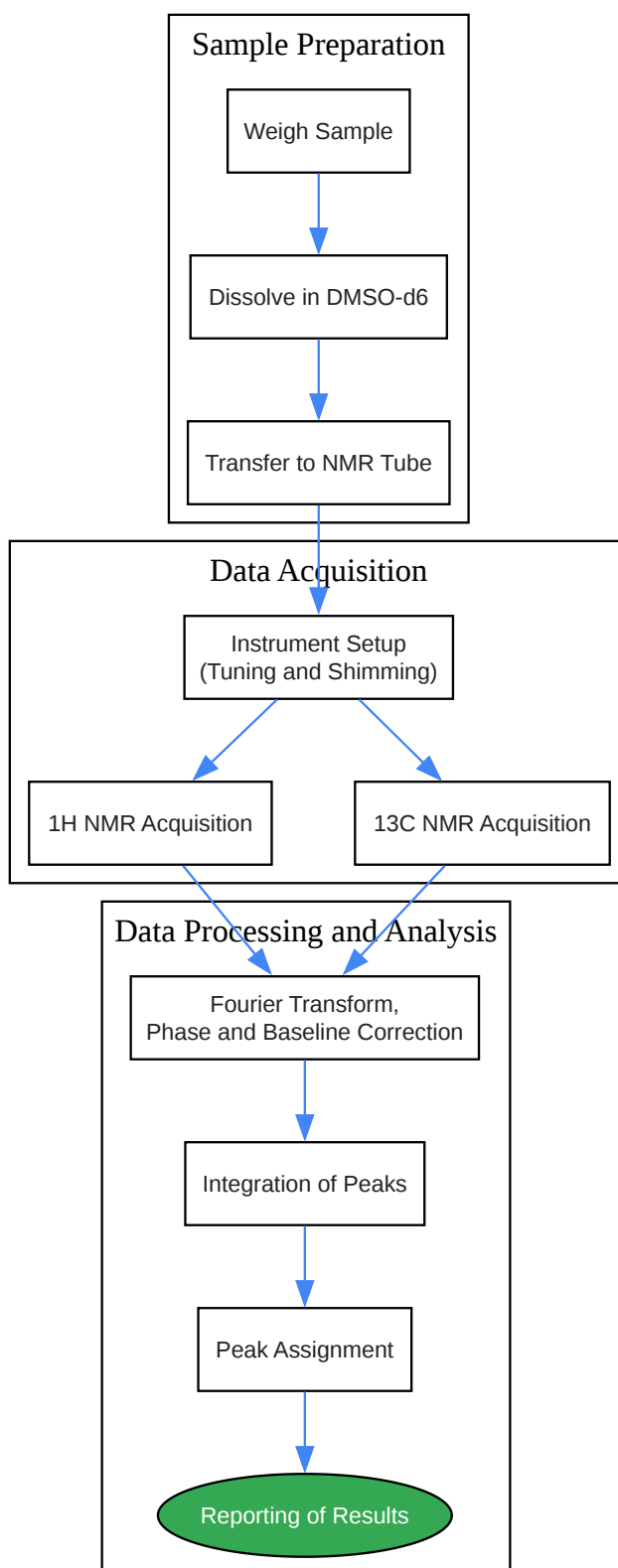
Introduction

Ganciclovir is a potent antiviral drug effective against cytomegalovirus (CMV) infections. Prodrugs, such as **Ganciclovir mono-O-acetate**, are often synthesized to improve its bioavailability. Nuclear Magnetic Resonance (NMR) spectroscopy is a critical analytical technique for the structural elucidation and purity assessment of such pharmaceutical compounds. This document provides detailed application notes and protocols for the NMR analysis of **Ganciclovir mono-O-acetate**, a significant impurity and metabolite of Valganciclovir.

Chemical Structure

Ganciclovir mono-O-acetate, chemically named 2-((2-amino-6-oxo-1H-purin-9(6H)-yl)methoxy)-3-hydroxypropyl acetate, is an ester derivative of Ganciclovir. The acetylation occurs at one of the primary hydroxyl groups of the acyclic side chain.





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